

An In-depth Technical Guide to Sucrose 6-Oleate: Structure, Properties, and Synthesis

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Compound of Interest		
Compound Name:	Sucrose, 6-oleate	
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Introduction

Sucrose 6-oleate is a sucrose fatty acid ester, a class of non-ionic surfactants with a wide range of applications in the pharmaceutical, cosmetic, and food industries. Comprising a hydrophilic sucrose head and a lipophilic oleic acid tail, sucrose 6-oleate exhibits emulsifying, solubilizing, and stabilizing properties. Its biocompatibility and biodegradability make it an attractive excipient in drug delivery systems. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and a comprehensive experimental protocol for the regioselective synthesis of sucrose 6-oleate.

Chemical Structure and Formula

Sucrose 6-oleate is a monoester of sucrose, a disaccharide composed of glucose and fructose units. The oleate group is esterified at the 6-position of the glucose moiety, which is one of the three primary hydroxyl groups of sucrose. This regioselectivity is crucial for its specific functional properties.

Chemical Formula: C₃₀H₅₄O₁₂[1][2]

IUPAC Name: [(2R,3S,4S,5R,6R)-6-[(2S,3S,4S,5R)-3,4-dihydroxy-2,5-

bis(hydroxymethyl)oxolan-2-yl]oxy-3,4,5-trihydroxyoxan-2-yl]methyl (9Z)-octadec-9-enoate[1]



Molecular Weight: 606.74 g/mol [2]

The structure consists of the sucrose molecule linked to the oleic acid chain via an ester bond at the C6 position of the glucose ring.

Physicochemical Properties

The physicochemical properties of sucrose 6-oleate are critical for its application in various formulations. These properties are summarized in the table below.

Property	Value	References
Melting Point	54-56 °C	[3]
Solubility	Soluble in Water	[3]
Calculated logP	3.8	[1]
Critical Micelle Concentration (CMC)	Varies with chain length of fatty acid	[4][5]
Hydrophilic-Lipophilic Balance (HLB)	Dependent on the degree of esterification. For monoesters, it is generally in the higher range, suitable for oil-in-water emulsions.	

Experimental Protocol: Regioselective Synthesis of Sucrose 6-Oleate

The following protocol details a modified Mitsunobu reaction for the regioselective synthesis of 6-O-sucrose monoesters. This method offers high regioselectivity for the primary hydroxyl group at the 6-position of the sucrose molecule.

Materials:

- Sucrose
- Oleic acid



- Triphenylphosphine (PPh₃)
- Diisopropyl azodicarboxylate (DIAD)
- Dry N,N-Dimethylformamide (DMF)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., chloroform, methanol)

Procedure:

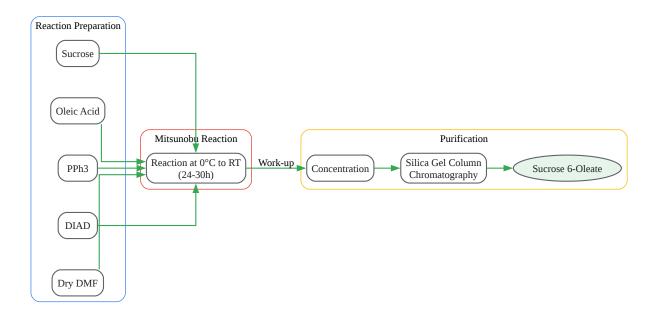
- Dissolution of Sucrose: In a round-bottom flask, dissolve sucrose (1 equivalent) in dry DMF at 70 °C under a nitrogen atmosphere with stirring.
- Addition of Reagents: Cool the solution to room temperature. Add triphenylphosphine (2.5 equivalents) and oleic acid (1.5 equivalents) to the flask. Stir the mixture until all solids are dissolved.
- Initiation of Reaction: Cool the reaction mixture to 0 °C in an ice bath. Slowly add diisopropyl azodicarboxylate (2.5 equivalents) dropwise to the mixture.
- Reaction Monitoring: Allow the reaction to proceed at room temperature for 24-30 hours.
 Monitor the progress of the reaction by thin-layer chromatography (TLC) until the sucrose is consumed.
- Work-up: After the reaction is complete, concentrate the mixture under reduced pressure to remove the DMF.
- Purification by Column Chromatography:
 - Prepare a silica gel column.
 - Load the concentrated crude product onto the column.
 - Elute the column with a suitable solvent system (e.g., a gradient of chloroform-methanol)
 to separate the desired sucrose 6-oleate from by-products and unreacted reagents.



- Collect the fractions containing the product, as identified by TLC analysis.
- Final Product Isolation: Combine the pure fractions and evaporate the solvent under reduced pressure to obtain the purified sucrose 6-oleate.

Synthesis Workflow

The following diagram illustrates the key steps in the regioselective synthesis of sucrose 6oleate.



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Regioselective synthesis of sucrose 6-oleate workflow.



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